

Confirming the Structure of Pentyl Valerate using ^{13}C NMR: A Comparative Guide

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Compound of Interest

Compound Name: *Pentyl valerate*

CAS No.: *2173-56-0*

Cat. No.: *B1667271*

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For researchers, scientists, and drug development professionals, confident structural elucidation of synthesized compounds is paramount. This guide provides a comparative analysis for confirming the structure of **pentyl valerate**, a common fragrance and flavor ester, utilizing ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy. We present a comparison of experimentally obtained data with predicted chemical shifts and typical functional group ranges, alongside a detailed experimental protocol and a workflow for structural verification.

Unveiling the Carbon Skeleton: Data Comparison

The confirmation of **pentyl valerate**'s structure relies on the analysis of its ^{13}C NMR spectrum. Each unique carbon atom in the molecule resonates at a specific chemical shift (δ), measured in parts per million (ppm), providing a distinct fingerprint of the carbon framework. By comparing the experimentally observed chemical shifts with predicted values from computational models and established ranges for similar functional groups, a high degree of confidence in the assigned structure can be achieved.

Pentyl valerate, also known as pentyl pentanoate, possesses ten carbon atoms in unique chemical environments. The structure consists of a pentyl group attached to the oxygen of the

valerate's carboxyl group.

Table 1: Comparison of Experimental and Predicted ^{13}C NMR Chemical Shifts for **Pentyl Valerate**

Carbon Atom	Experimental (ppm)	Predicted (nmrdb.org) (ppm)	Typical Range (ppm)
C=O	173.2	172.8	160-180
O-CH ₂ (pentyl)	64.2	64.5	60-80
CH ₂ (next to C=O)	34.2	34.0	30-40
O-CH ₂ -CH ₂	28.3	28.2	25-35
CH ₂ (valerate)	27.2	27.9	25-35
O-(CH ₂) ₂ -CH ₂	22.4	22.3	20-30
CH ₂ -CH ₃ (valerate)	22.3	22.3	20-30
CH ₃ (pentyl)	14.0	13.9	10-20
CH ₃ (valerate)	13.8	13.7	10-20
O-(CH ₂) ₃ -CH ₂	Not available	25.5	20-30

Note: Experimental data is often obtained in a deuterated solvent, such as chloroform-d (CDCl₃). Predicted values are calculated using online algorithms. Typical ranges are based on general values for carbons in similar chemical environments.

Experimental Protocol: Acquiring a ^{13}C NMR Spectrum

The following provides a generalized procedure for obtaining a proton-decoupled ^{13}C NMR spectrum. Specific parameters may vary depending on the instrument and sample concentration.

- **Sample Preparation:** Dissolve approximately 10-50 mg of the **pentyl valerate** sample in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a 5 mm NMR tube. Ensure the sample is fully

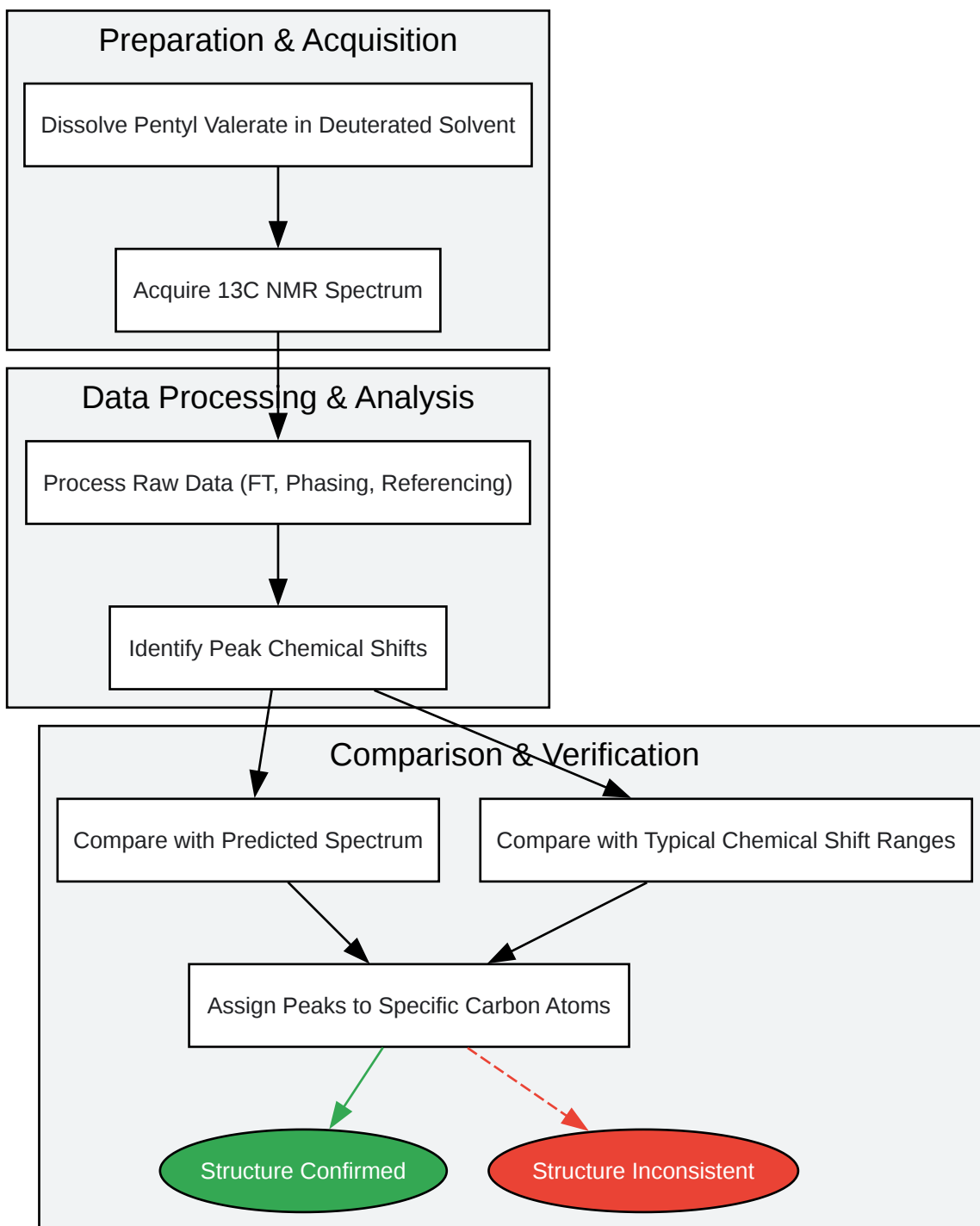
dissolved and the solution is homogeneous.

- Instrument Setup:
 - Insert the NMR tube into the spectrometer's probe.
 - Lock the spectrometer to the deuterium signal of the solvent.
 - Shim the magnetic field to achieve homogeneity, resulting in sharp, symmetrical peaks.
 - Tune and match the probe for the ^{13}C frequency to ensure optimal signal detection.
- Acquisition Parameters:
 - Set the spectral width to cover the expected range of ^{13}C chemical shifts (e.g., 0-220 ppm).
 - Use a proton-decoupling sequence to simplify the spectrum by removing C-H coupling, resulting in single lines for each unique carbon.
 - Set the number of scans (NS) to achieve an adequate signal-to-noise ratio. Due to the low natural abundance of ^{13}C , a larger number of scans is typically required compared to ^1H NMR.
 - A relaxation delay (d1) is used between scans to allow the carbon nuclei to return to their equilibrium state.
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decay (FID) to obtain the frequency-domain spectrum.
 - Phase correct the spectrum to ensure all peaks are in the absorptive mode.
 - Reference the spectrum by setting the chemical shift of a known signal, such as the solvent peak (e.g., CDCl_3 at 77.16 ppm) or an internal standard like tetramethylsilane (TMS) at 0.0 ppm.

- Integrate the peaks if quantitative analysis is required, although in standard ^{13}C NMR, peak intensities are not always directly proportional to the number of carbons.

Workflow for Structural Confirmation

The process of confirming the structure of **pentyl valerate** using ^{13}C NMR can be visualized as a logical workflow, from sample preparation to final structural verification.

Workflow for Pentyl Valerate Structure Confirmation by ^{13}C NMR

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